

physicochemical properties of 1,7-dihydroxynaphthalene

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Compound of Interest

Compound Name: **1,7-Dihydroxynaphthalene**

Cat. No.: **B165257**

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Introduction: The Versatility of a Naphthalene Diol

1,7-Dihydroxynaphthalene, a member of the naphthalenediol family, is a polycyclic aromatic hydrocarbon derivative of significant interest in synthetic chemistry. Its bifunctional nature, stemming from the two hydroxyl groups on the naphthalene scaffold, makes it a versatile building block for more complex molecular architectures. In the pharmaceutical landscape, the naphthalene core is a privileged structure found in numerous therapeutic agents.

Understanding the fundamental physicochemical properties of precursors like **1,7-dihydroxynaphthalene** is not merely an academic exercise; it is a prerequisite for efficient process development, reaction optimization, quality control, and the rational design of new chemical entities. This guide synthesizes available data to provide a holistic view of the compound's characteristics.

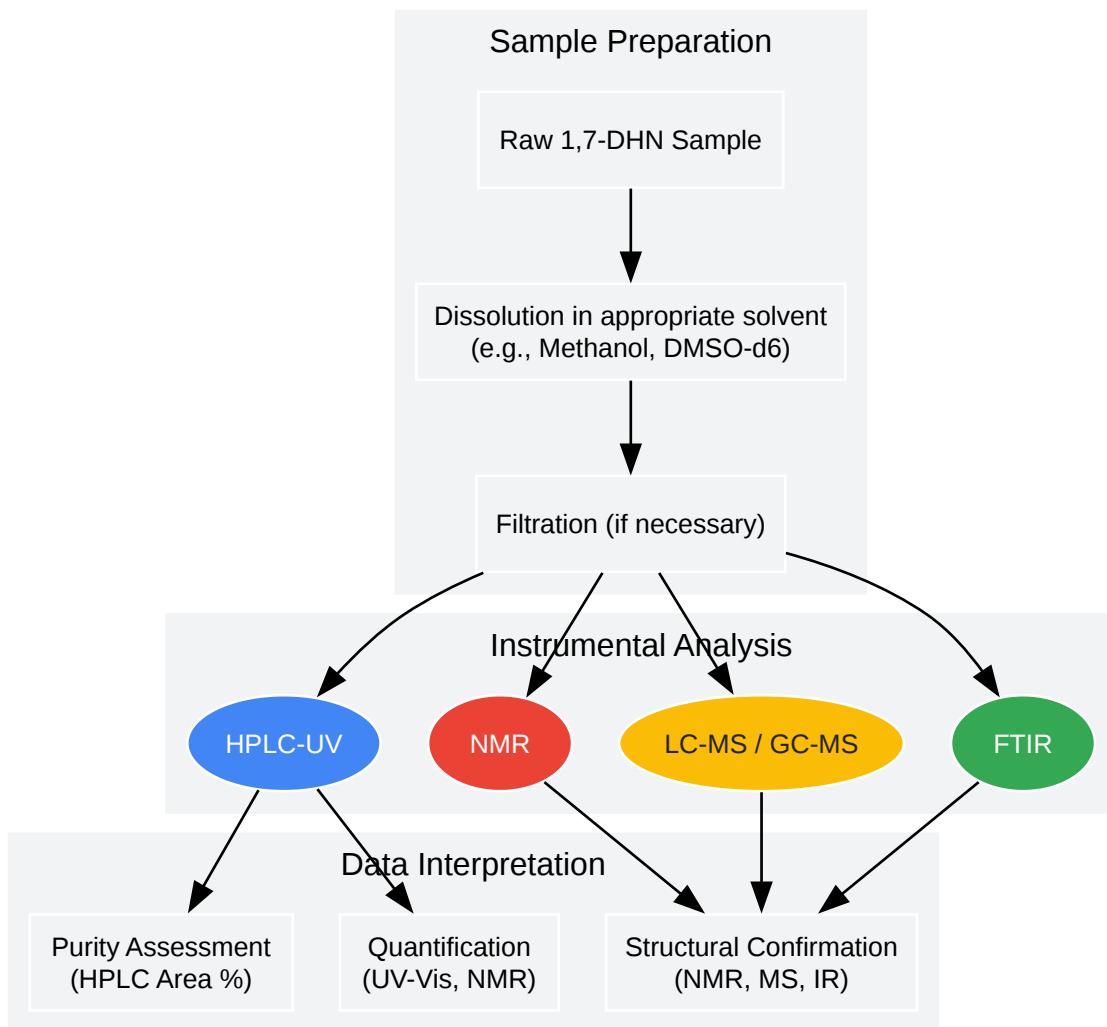
Chemical Identity and Structure

Accurate identification is the cornerstone of chemical research. **1,7-Dihydroxynaphthalene** is unambiguously defined by the following identifiers.

- IUPAC Name: Naphthalene-1,7-diol[1]
- Synonyms: 1,7-Naphthalenediol[2]

- CAS Number: 575-38-2[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₁₀H₈O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 160.17 g/mol [\[2\]](#)[\[3\]](#)

The arrangement of the hydroxyl groups on the naphthalene ring dictates its reactivity and intermolecular interactions.



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Sources

- 1. 1,7-Dihydroxynaphthalene, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. chemscene.com [chemscene.com]
- 3. esslabshop.com [esslabshop.com]
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